

CARM1-IN-3 dihydrochloride stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CARM1-IN-3 dihydrochloride

Cat. No.: B15587501

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CARM1-IN-3 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **CARM1-IN-3 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: How should I store **CARM1-IN-3 dihydrochloride** powder?

A: Upon receipt, the solid powder of **CARM1-IN-3 dihydrochloride** should be stored at 4°C under sealed conditions, away from moisture.^{[1][2]} For long-term storage, it is recommended to store the powder at -20°C for up to three years.

Q2: What are the recommended conditions for storing stock solutions?

A: Prepared stock solutions of **CARM1-IN-3 dihydrochloride** have different stability depending on the storage temperature. For long-term storage, it is recommended to aliquot the stock solution and store it at -80°C, where it is stable for up to 6 months.^{[1][2]} For shorter-term storage, aliquots can be kept at -20°C for up to 1 month.^{[1][2]} It is crucial to use sealed storage to protect from moisture.^{[1][2]} To maintain the integrity of the compound, it is advised to avoid repeated freeze-thaw cycles.^{[1][3]}

Q3: In which solvents is **CARM1-IN-3 dihydrochloride** soluble?

A: **CARM1-IN-3 dihydrochloride** is soluble in both DMSO and water.^{[1][2]} For both solvents, a concentration of 50 mg/mL (103.85 mM) can be achieved, though it may require ultrasonication to fully dissolve.^{[1][2]} When using DMSO, it is important to use a newly opened bottle as hygroscopic DMSO can negatively impact solubility.^[1]

Q4: How should I prepare solutions for in vivo experiments?

A: For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.^[1] A common method involves first preparing a stock solution in DMSO and then diluting it with appropriate co-solvents. Several formulations can be used to achieve a clear solution. For example, a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline can yield a clear solution with a solubility of at least 1.25 mg/mL.^{[1][2]} Other options include using 10% DMSO with 90% (20% SBE- β -CD in Saline) or 10% DMSO with 90% Corn Oil.^{[1][2]}

Q5: What should I do if I observe precipitation when preparing a solution?

A: If you observe precipitation or phase separation during the preparation of a solution, gentle heating and/or sonication can be used to help dissolve the compound.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Insufficient mixing or solvent saturation.	Use ultrasonication to aid dissolution. ^{[1][2]} If using DMSO, ensure it is a fresh, non-hygroscopic stock. ^[1]
Precipitation observed in stock solution after freezing	Improper storage or repeated freeze-thaw cycles.	Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. ^{[1][3]} Ensure storage vials are sealed tightly to prevent moisture absorption.
Inconsistent experimental results	Degradation of the compound in solution.	Prepare fresh working solutions for each experiment, especially for in vivo studies. ^[1] Ensure stock solutions are stored correctly and used within the recommended timeframe. ^{[1][2]}
Low cellular activity observed	Poor cell permeability or compound degradation in media.	When preparing solutions for cell-based assays, the final concentration of DMSO should generally not exceed 0.1%. If a higher concentration is necessary, a solvent-only control should be included in the experiment. ^[3]

Data Summary Tables

Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	4°C	Short-term	Sealed storage, away from moisture.[1][2]
Solid Powder	-20°C	3 years	Sealed storage, away from moisture.[3]
Stock Solution	-20°C	1 month	Sealed storage, away from moisture.[1][2]
Stock Solution	-80°C	6 months	Sealed storage, away from moisture.[1][2]

Solubility

Solvent	Concentration	Notes
DMSO	50 mg/mL (103.85 mM)	Ultrasonic assistance may be needed.[1][2] Use of fresh DMSO is recommended.[1]
Water	50 mg/mL (103.85 mM)	Ultrasonic assistance may be needed.[1][2] For sterile applications, filter after dilution. [1]

In Vivo Formulations

Formulation	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (2.60 mM)[1][2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.25 mg/mL (2.60 mM)[1][2]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (2.60 mM)[1][2]

Experimental Protocols

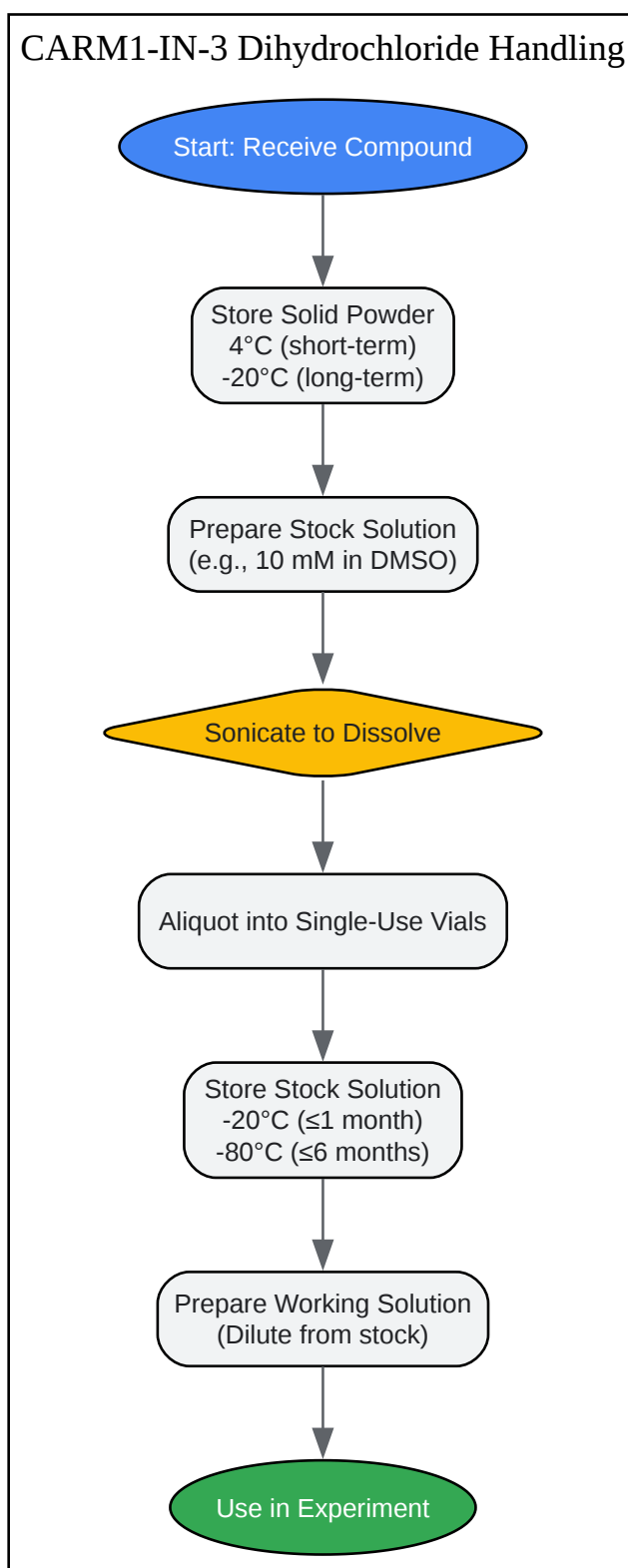
Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out the desired amount of **CARM1-IN-3 dihydrochloride** powder (Molecular Weight: 481.46 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.81 mg.
- **Dissolution:** Add the appropriate volume of fresh, high-quality DMSO. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Sonication:** Place the vial in an ultrasonic bath and sonicate until the compound is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, tightly sealed vials. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

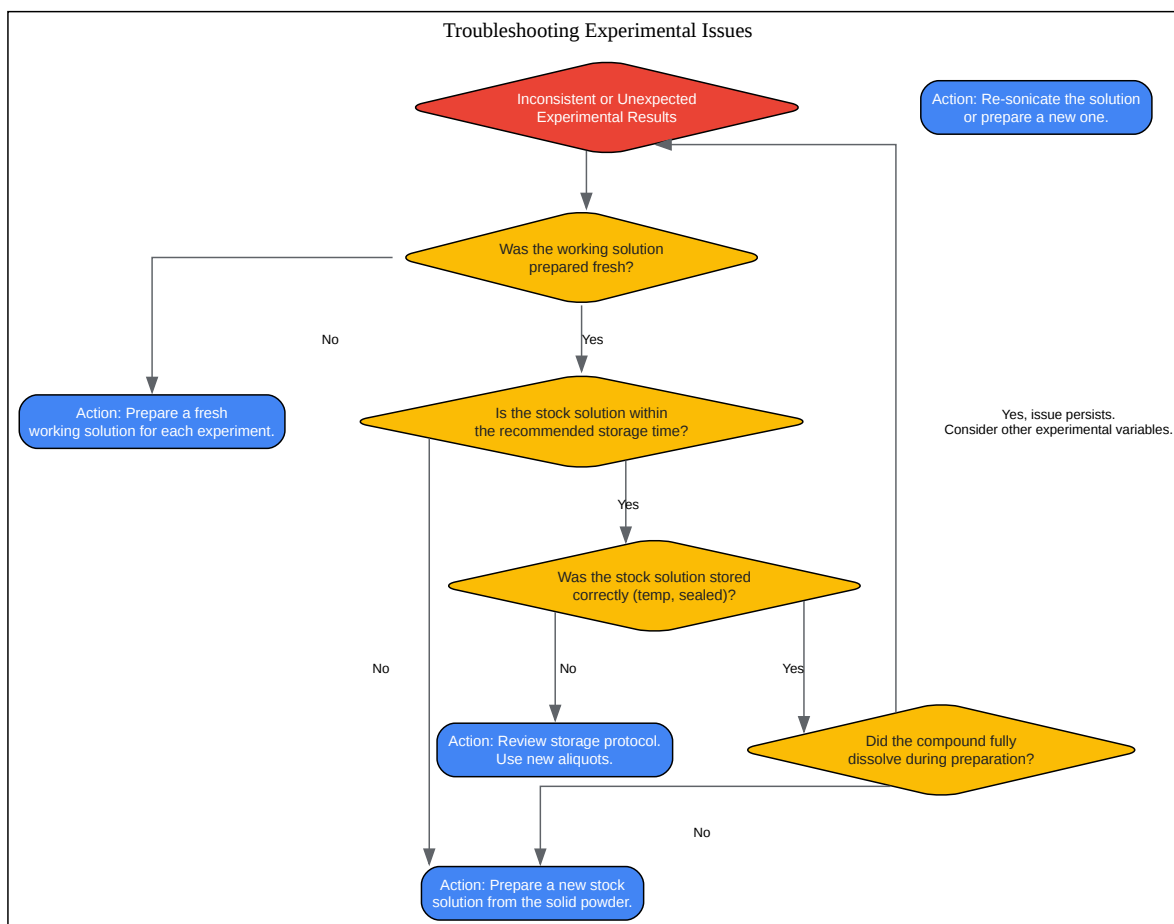
- **Thawing:** Thaw a single-use aliquot of the 10 mM **CARM1-IN-3 dihydrochloride** stock solution at room temperature.
- **Dilution:** Dilute the stock solution to the desired final concentration using the appropriate cell culture medium. For example, to prepare a 10 µM working solution, dilute the 10 mM stock solution 1:1000 in the cell culture medium.
- **Mixing:** Gently mix the working solution by pipetting or vortexing.
- **Application:** Add the working solution to the cells. Ensure the final DMSO concentration does not exceed a level that is toxic to the cells (typically $\leq 0.1\%$).

Visualizations



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Caption: Workflow for handling and preparing **CARM1-IN-3 dihydrochloride** solutions.



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Caption: Troubleshooting logic for **CARM1-IN-3 dihydrochloride** experiments.

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- To cite this document: BenchChem. [CARM1-IN-3 dihydrochloride stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587501#carm1-in-3-dihydrochloride-stability-and-storage-conditions]

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